

Application Notes and Protocols: Adsorption of Disperse Red 60 on Nanocomposite Materials

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Compound of Interest

Compound Name: *Disperse Red 60*

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These application notes provide a comprehensive overview and detailed protocols for the adsorption of **Disperse Red 60** (DR60), a common industrial dye, onto novel quaternary organo-metal oxide nanocomposites. The information is primarily based on the findings of Soliman et al. (2021), who investigated the use of chitosan-4-chloroacetophenone/CeO₂–CuO–Fe₂O₃ (CF) and chitosan-4-chloroacetophenone/CeO₂–CuO–Al₂O₃ (CA) nanocomposites for this purpose.

Introduction

The removal of synthetic dyes from industrial wastewater is a critical environmental challenge. Nanocomposite materials have emerged as promising adsorbents due to their high surface area and tunable surface chemistry. This document outlines the synthesis of chitosan-based quaternary nanocomposites and the experimental procedures for evaluating their efficiency in adsorbing **Disperse Red 60** from aqueous solutions. The protocols cover nanocomposite synthesis, characterization, and batch adsorption studies to determine kinetic and thermodynamic parameters.

Data Presentation

The following tables summarize the quantitative data for the adsorption of **Disperse Red 60** on CF and CA nanocomposites.

Table 1: Adsorption Isotherm and Capacity Data

Nanocomposite	Adsorption Isotherm Model	Maximum Adsorption Capacity (q_max) (mg/g)
Chitosan-4-chloroacetophenone/CeO ₂ –CuO–Fe ₂ O ₃ (CF)	Langmuir	100[1]
Chitosan-4-chloroacetophenone/CeO ₂ –CuO–Al ₂ O ₃ (CA)	Langmuir	100[1]

Table 2: Adsorption Kinetics Data

Nanocomposite	Kinetic Model	Pseudo-Second-Order Rate Constant (k ₂) (g/mg·min)
Chitosan-4-chloroacetophenone/CeO ₂ –CuO–Fe ₂ O ₃ (CF)	Pseudo-Second-Order	Value not explicitly stated in the abstract, but the model was the best fit.
Chitosan-4-chloroacetophenone/CeO ₂ –CuO–Al ₂ O ₃ (CA)	Pseudo-Second-Order	Value not explicitly stated in the abstract, but the model was the best fit.

Table 3: Thermodynamic Parameters

Nanocomposite	Gibbs Free Energy (ΔG°) (kJ/mol)	Enthalpy (ΔH°) (kJ/mol)	Entropy (ΔS°) (J/mol·K)	Nature of Adsorption
Chitosan-4-chloroacetophenone/CeO ₂ –CuO–Fe ₂ O ₃ (CF)	Negative	Negative	Value not explicitly stated	Spontaneous and Exothermic[1]
Chitosan-4-chloroacetophenone/CeO ₂ –CuO–Al ₂ O ₃ (CA)	Negative	Negative	Value not explicitly stated	Spontaneous and Exothermic[1]

Experimental Protocols

The following are detailed methodologies for the key experiments involved in the study of **Disperse Red 60** adsorption on the specified nanocomposites.

Protocol 1: Synthesis of Chitosan-4-chloroacetophenone/CeO₂–CuO–Fe₂O₃ (CF) and Chitosan-4-chloroacetophenone/CeO₂–CuO–Al₂O₃ (CA) Nanocomposites

This protocol is a generalized procedure based on the components described by Soliman et al. (2021).

Part A: Synthesis of Chitosan-4-chloroacetophenone Derivative

- Dissolution of Chitosan: Dissolve a specific amount of chitosan in a dilute acetic acid solution with continuous stirring until a homogenous solution is obtained.
- Schiff Base Formation: Add an equimolar amount of 4-chloroacetophenone to the chitosan solution.

- Reaction: Reflux the mixture at a specific temperature (e.g., 60-80 °C) for a defined period (e.g., 4-6 hours) to allow for the formation of the Schiff base.
- Precipitation and Washing: Precipitate the product by adding a suitable base (e.g., NaOH solution). Filter the precipitate and wash it thoroughly with distilled water and ethanol to remove unreacted reagents.
- Drying: Dry the resulting chitosan-4-chloroacetophenone derivative in an oven at a controlled temperature (e.g., 60 °C).

Part B: Synthesis of Metal Oxide Nanoparticles (CeO_2 – CuO – Fe_2O_3 and CeO_2 – CuO – Al_2O_3)

- Precursor Solution: Prepare an aqueous solution containing stoichiometric amounts of the metal nitrate precursors (e.g., $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$, $\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$, and $\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ or $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$).
- Co-precipitation: Add a precipitating agent (e.g., NaOH or NH_4OH solution) dropwise to the precursor solution under vigorous stirring until a pH of around 10-11 is reached.
- Aging: Age the resulting precipitate for a few hours at room temperature.
- Washing and Drying: Filter the precipitate, wash it extensively with deionized water until the filtrate is neutral, and then dry it in an oven at approximately 100-120 °C.
- Calcination: Calcine the dried powder at a high temperature (e.g., 500-600 °C) for several hours to obtain the mixed metal oxide nanoparticles.

Part C: Impregnation to Form the Final Nanocomposite

- Dispersion: Disperse a known amount of the synthesized chitosan-4-chloroacetophenone derivative in a suitable solvent.
- Addition of Metal Oxides: Add the prepared metal oxide nanoparticles (CeO_2 – CuO – Fe_2O_3 or CeO_2 – CuO – Al_2O_3) to the dispersion.
- Impregnation: Stir the mixture for an extended period (e.g., 24 hours) at room temperature to ensure thorough impregnation.

- Separation and Drying: Separate the solid nanocomposite by filtration or centrifugation, wash with distilled water, and dry at a moderate temperature (e.g., 60 °C).

Protocol 2: Characterization of Nanocomposites

To understand the physicochemical properties of the synthesized nanocomposites, the following characterization techniques are typically employed:

- X-ray Diffraction (XRD): To determine the crystalline structure and phase purity of the nanocomposites.
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups present in the chitosan derivative and the nanocomposites, and to confirm the interactions between the components.
- Scanning Electron Microscopy (SEM): To observe the surface morphology and microstructure of the materials.
- Transmission Electron Microscopy (TEM): To determine the size, shape, and distribution of the nanoparticles.
- Brunauer-Emmett-Teller (BET) Analysis: To measure the specific surface area and pore size distribution of the adsorbents.

Protocol 3: Batch Adsorption Experiments

1. Preparation of **Disperse Red 60** Stock Solution:

- Accurately weigh a specific amount of **Disperse Red 60** dye powder.
- Dissolve it in a known volume of deionized water to prepare a stock solution of a specific concentration (e.g., 1000 mg/L).
- Prepare working solutions of desired concentrations by diluting the stock solution.

2. Adsorption Procedure:

- Take a series of conical flasks, each containing a fixed volume of the dye solution of a specific initial concentration (e.g., 50 mL of 20-200 mg/L).

- Adjust the initial pH of the solutions to the desired value using 0.1 M HCl or 0.1 M NaOH. The optimal pH for DR60 adsorption on CF and CA was found to be 2 and 4, respectively.[1]
- Add a known mass of the nanocomposite adsorbent (e.g., 0.05 g) to each flask.
- Agitate the flasks in a mechanical shaker at a constant speed (e.g., 150-200 rpm) and a specific temperature for a predetermined time to reach equilibrium.

3. Sample Analysis:

- After the desired contact time, separate the adsorbent from the solution by centrifugation or filtration.
- Measure the final concentration of **Disperse Red 60** in the supernatant using a UV-Vis spectrophotometer at its maximum absorbance wavelength (λ_{max}).

4. Calculation of Adsorption Capacity:

- The amount of dye adsorbed per unit mass of the adsorbent at equilibrium (q_e , mg/g) is calculated using the following equation: $q_e = (C_0 - C_e) * V / m$ where:
- C_0 is the initial dye concentration (mg/L)
- C_e is the equilibrium dye concentration (mg/L)
- V is the volume of the dye solution (L)
- m is the mass of the adsorbent (g)

Protocol 4: Kinetic Studies

- Follow the batch adsorption procedure as described in Protocol 3.
- Withdraw aliquots of the solution at different time intervals (e.g., 5, 10, 20, 30, 60, 120 minutes).
- Analyze the dye concentration in each aliquot.
- Calculate the amount of dye adsorbed at time t (q_t , mg/g).
- Fit the experimental data to kinetic models such as the pseudo-first-order and pseudo-second-order models to determine the adsorption kinetics. The adsorption of DR60 on CF and CA was best described by the pseudo-second-order model.[1]

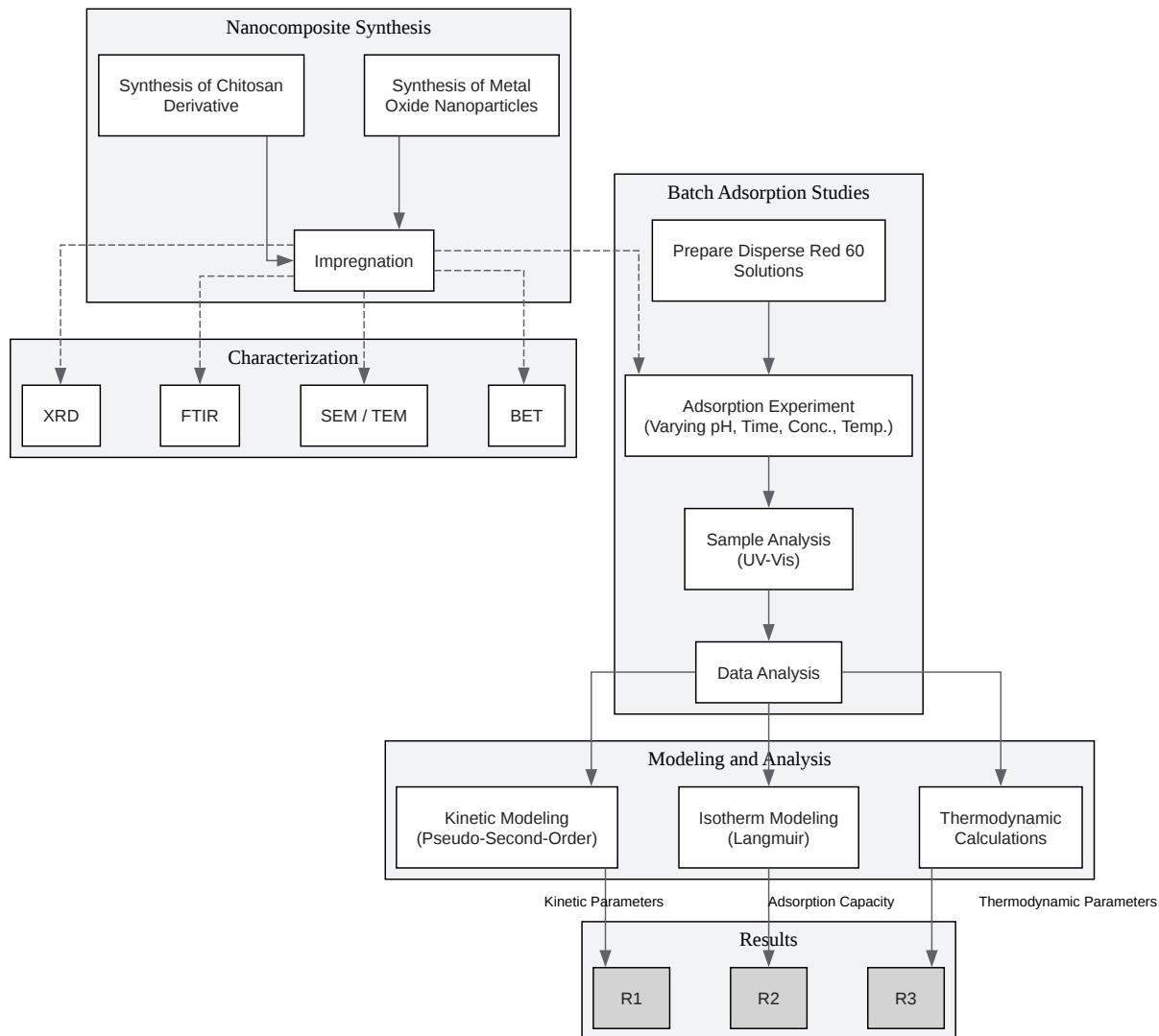
Protocol 5: Isotherm Studies

- Follow the batch adsorption procedure with varying initial dye concentrations at a constant temperature and adsorbent dose.
- Allow the systems to reach equilibrium (determined from kinetic studies).
- Analyze the equilibrium concentration of the dye.
- Fit the equilibrium data to isotherm models like the Langmuir and Freundlich models to understand the adsorption mechanism. The Langmuir model provided the best fit for DR60 adsorption on the studied nanocomposites.[\[1\]](#)

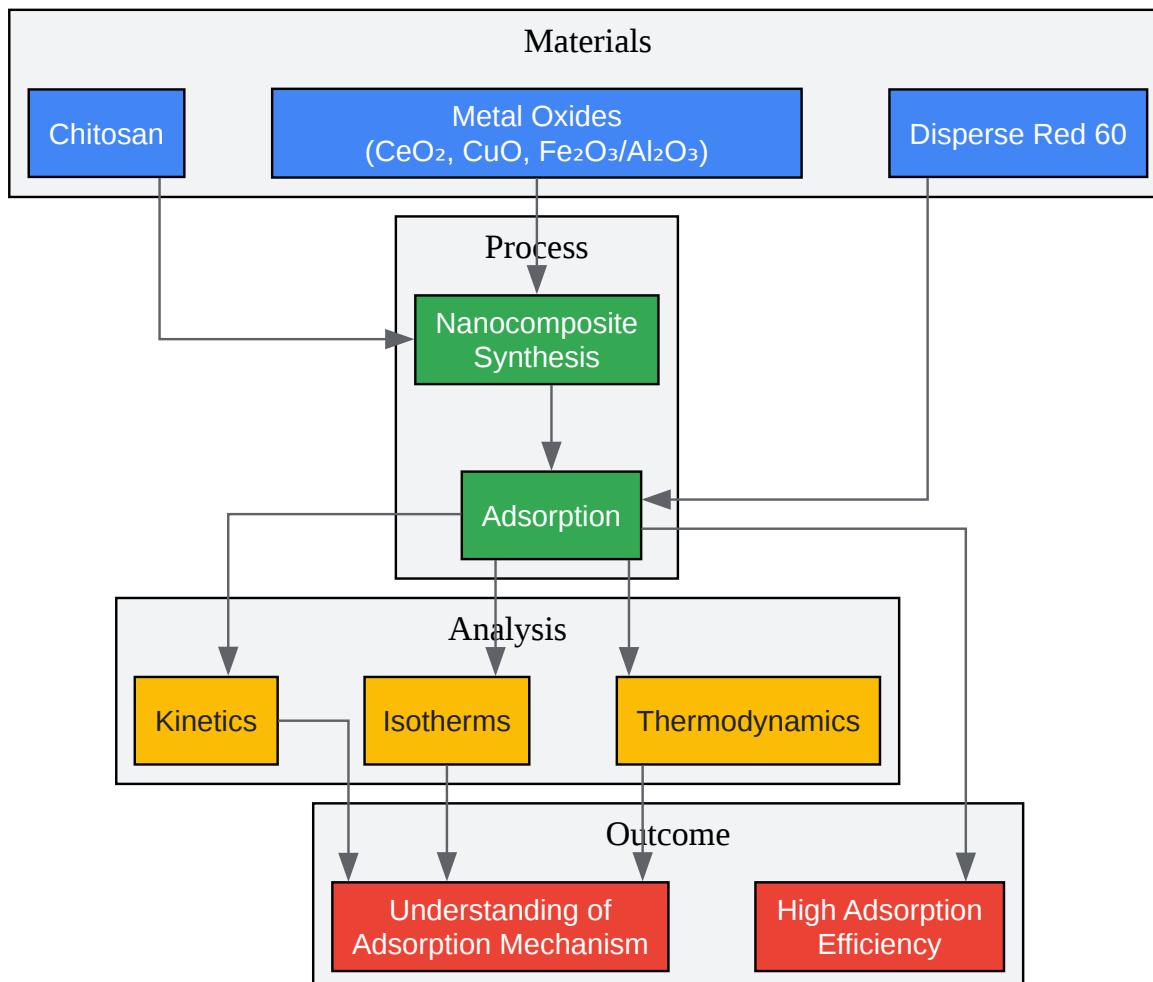
Protocol 6: Thermodynamic Studies

- Conduct batch adsorption experiments at different temperatures (e.g., 298 K, 308 K, 318 K) while keeping other parameters constant.
- Calculate the thermodynamic parameters (Gibbs free energy change, ΔG° ; enthalpy change, ΔH° ; and entropy change, ΔS°) using the following equations:
 - $\Delta G^\circ = -RT \ln(K_c)$
 - $\ln(K_c) = (\Delta S^\circ/R) - (\Delta H^\circ/RT)$
 - where R is the universal gas constant, T is the absolute temperature, and K_c is the equilibrium constant.
- The values of ΔH° and ΔS° can be determined from the slope and intercept of the plot of $\ln(K_c)$ versus $1/T$.

Mandatory Visualization

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Caption: Experimental workflow for the adsorption of **Disperse Red 60** on nanocomposites.



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Caption: Logical relationship of the experimental components in DR60 adsorption studies.

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References

- 1. Experimentally and theoretically approaches for disperse red 60 dye adsorption on novel quaternary nanocomposites - PubMed [pubmed.ncbi.nlm.nih.gov]
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